

# Safeguarding Your Research: A Comprehensive Guide to Handling N-Butyrylglycine-d7

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## Compound of Interest

Compound Name: N-Butyrylglycine-d7

Cat. No.: B12429025

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **N-Butyrylglycine-d7**, a stable isotope-labeled compound. By adhering to these procedural steps, you can minimize risks and maintain a secure research environment.

## Understanding the Compound: Key Data

While a specific Safety Data Sheet (SDS) for **N-Butyrylglycine-d7** is not readily available, data for the non-deuterated form, N-Butyrylglycine, provides a strong basis for safe handling protocols. The primary hazards identified are skin and eye irritation.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C6H4D7NO3	N/A
Appearance	Solid powder	<sup>[2]</sup>
Hazards	Causes skin irritation, Causes serious eye irritation	<sup>[1]</sup>
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	<sup>[3]</sup> <sup>[4]</sup>

## Operational Plan: From Receipt to Use

A systematic approach to handling **N-Butyrylglycine-d7** is critical to ensure safety and experimental integrity.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product name and quantity on the label match the order.
- **Storage:** Immediately transfer the compound to a designated, well-ventilated storage area. Store at 2-8°C in a tightly closed container.

### Personal Protective Equipment (PPE)

Given the potential for skin and eye irritation, the following PPE is mandatory when handling **N-Butyrylglycine-d7**:

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A standard laboratory coat.

### Handling Procedures

- **Designated Area:** All handling of the solid compound should be performed in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize the risk of inhalation of any airborne particles.
- **Weighing:** When weighing the powder, use a balance inside a ventilated enclosure to prevent dispersal of the solid.
- **Dissolving:** If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- **Avoid Contact:** Do not allow the solid or its solutions to come into contact with skin or eyes.

- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

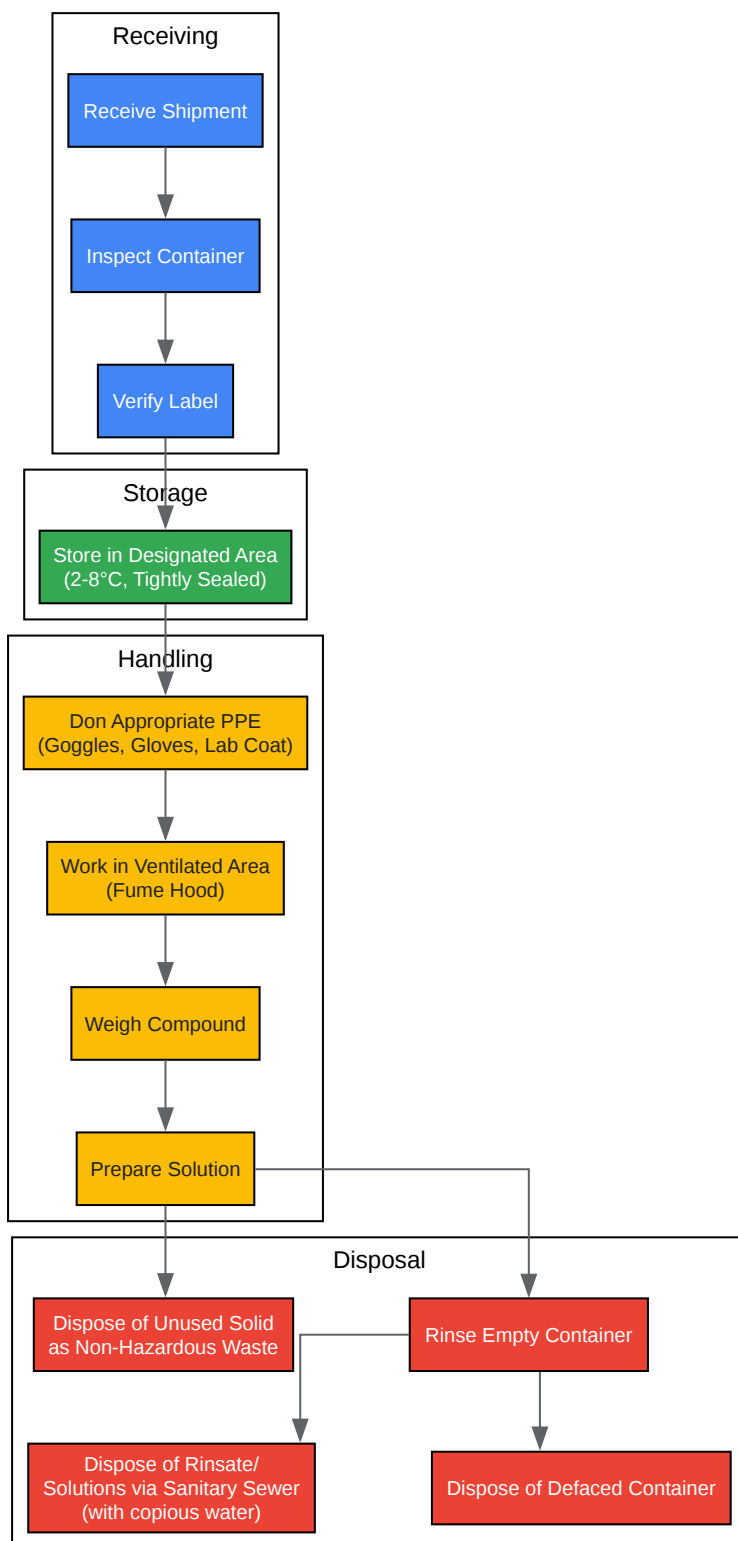
## Disposal Plan

As **N-Butyrylglycine-d7** is not classified as a hazardous substance, disposal can be managed as non-hazardous chemical waste. However, always adhere to your institution's specific waste disposal guidelines.

- Unused Solid: Collect any unused solid **N-Butyrylglycine-d7** in a clearly labeled waste container.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. The rinsate can be disposed of as non-hazardous liquid waste. Deface the label on the empty container before discarding it with regular laboratory glass waste.
- Solutions: Aqueous solutions of **N-Butyrylglycine-d7** can typically be disposed of down the sanitary sewer, diluted with a large amount of water.<sup>[5][6][7]</sup> Always check with your local environmental health and safety office for specific regulations.

## Workflow for Safe Handling of N-Butyrylglycine-d7

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Caption: A flowchart outlining the key steps for the safe handling of **N-Butyrylglycine-d7**.

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